

Glyceryl 1-monooctanoate concentration optimization antimicrobial effect

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Glyceryl 1-monooctanoate

CAS No.: 502-54-5

Cat. No.: S536006

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Glyceryl 1-monooctanoate: Antimicrobial Profile & Key Data

Table 1: Basic Compound Information

Property	Description
Chemical Name	Glyceryl 1-monooctanoate [1]
Synonyms	1-monooctanoylglycerol, Monocaprylin [1]
CAS Number	502-54-5 [2] [1]
Molecular Formula	$C_{11}H_{22}O_4$ [2] [1]
Molecular Weight	218.29 g/mol [2] [1]
Description	A glycerol monolaurate derivative that functions as a broad-spectrum antimicrobial agent [2].

Table 2: Documented Antimicrobial Activity & Concentrations

The following table summarizes the minimum inhibitory concentrations (MICs) and effective levels reported in scientific literature. Note that "GML" in some studies refers to Glycerol Monolaurate, a closely related compound with similar activity.

Target Microorganism	Reported Concentration	Context / Effect	Source
Candida albicans (Yeast)	200 mg/L (MIC) [2] [1]	Antifungal activity after 30 days of exposure.	<i>In vitro</i> study
Staphylococcus aureus (Gram-positive)	32.5 mg/L [2] [1]	Suppresses growth.	<i>In vitro</i> study
Escherichia coli (Gram-negative)	32.5 mg/L [2] [1]	Suppresses growth.	<i>In vitro</i> study
Klebsiella pneumoniae (Gram-negative)	32.5 mg/L [2] [1]	Suppresses growth.	<i>In vitro</i> study
Various Saprophytic & Pathogenic Fungi	0 - 32.5 mg/L [2] [1]	Inhibits growth of <i>Aspergillus niger</i> , <i>Penicillium</i> spp., <i>Trichophyton</i> spp.	<i>In vitro</i> study
Staphylococcus aureus (in Biofilm)	~0.3 mM (approx. 65.5 mg/L) [3]	Bactericidal effect; acts synergistically with aminoglycoside antibiotics (gentamicin, streptomycin).	<i>In vitro</i> biofilm model
Staphylococcus aureus (in a lipid nanoparticle)	Formulation at ≥ 10 $\mu\text{g/mL}$ [4]	Inhibits growth by disrupting membrane potential.	Optimized nanoparticle study

Experimental Context & Protocols

To help researchers design their experiments, here is key context from the studies that reported the quantitative data.

- **Broader Spectrum Testing:** One study tested **glyceryl 1-monooctanoate** over 30 days against a range of organisms. The 32.5 mg/L concentration was effective in suppressing the growth of pathogenic yeasts, Gram-positive (*S. aureus*), and Gram-negative bacteria (*E. coli*, *K. pneumoniae*). The MIC for *C. albicans* was specifically determined to be 200 mg/L [2] [1].
- **Synergy with Antibiotics in Biofilms:** In a model of *S. aureus* biofilm, Glycerol Monolaurate (GML) at approximately **0.3 mM (≈65.5 mg/L)** was bactericidal. Furthermore, when this concentration of GML was combined with gentamicin at a concentration of 1 µg/mL (the MIC for planktonic cells), it acted synergistically to eliminate all detectable viable biofilm bacteria. This synergy was also observed with streptomycin but not with cell-wall active antibiotics like ampicillin or vancomycin [3].
- **Formulation for Enhanced Efficacy:** A 2025 study highlighted that direct use of GML can be hindered by its limited solubility and susceptibility to bacterial lipases. To overcome this, researchers developed Glyceryl Monooleate (GMO) Lipid Liquid Crystalline Nanoparticles (LLCNPs) incorporating GML. Using a Central Composite Design (CCD), they optimized the mass ratio of **GMO:GML:F127 to 26.5:3.5:1.5**. This formulation inhibited *S. aureus* growth at concentrations **≥10 µg/mL** and worked by disrupting the bacterial membrane potential [4].

FAQs and Troubleshooting for Researchers

Q1: The antimicrobial effect of my Glyceryl 1-monooctanoate solution seems weaker than expected.

What could be the issue?

- **A:** Consider your formulation. Pure glyceryl monolaurate derivatives can have limited solubility and may be degraded by bacterial lipases [4]. For enhanced stability and efficacy, try formulating it within a lipid-based nanoparticle system, such as the optimized GMO:GML:F127 (26.5:3.5:1.5) nanoparticles described above [4].
- **A:** Review your experimental conditions. The exposure time can be critical; some studies observed definitive antifungal and antibacterial effects after a 30-day exposure period [2] [1].

Q2: Can Glyceryl 1-monooctanoate be used to treat bacterial biofilms?

- **A:** Yes, evidence suggests it can be effective. Related compounds like Glycerol Monolaurate (GML) are bactericidal against *S. aureus* biofilms at ~0.3 mM. Furthermore, it can act **synergistically with specific antibiotics** like gentamicin and streptomycin, potentially by making the biofilm matrix more porous and facilitating antibiotic penetration [3].

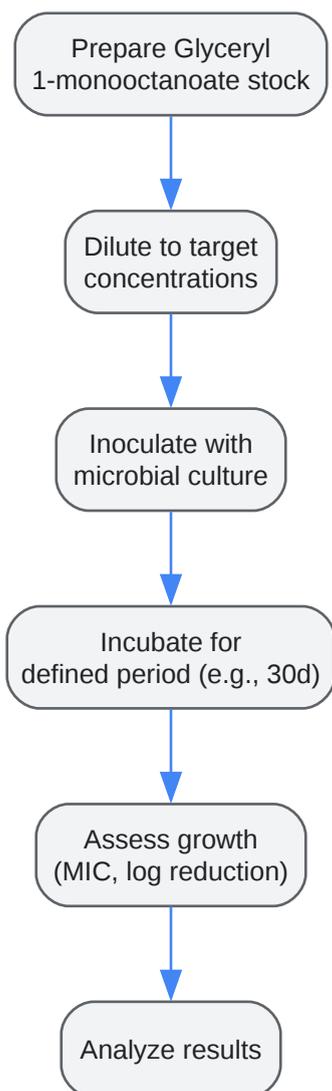
Q3: Is this compound effective against Gram-negative bacteria?

- **A:** Direct activity against some Gram-negative strains, such as *E. coli* and *K. pneumoniae*, has been documented at 32.5 mg/L [2] [1]. However, one study notes that GML by itself is often ineffective

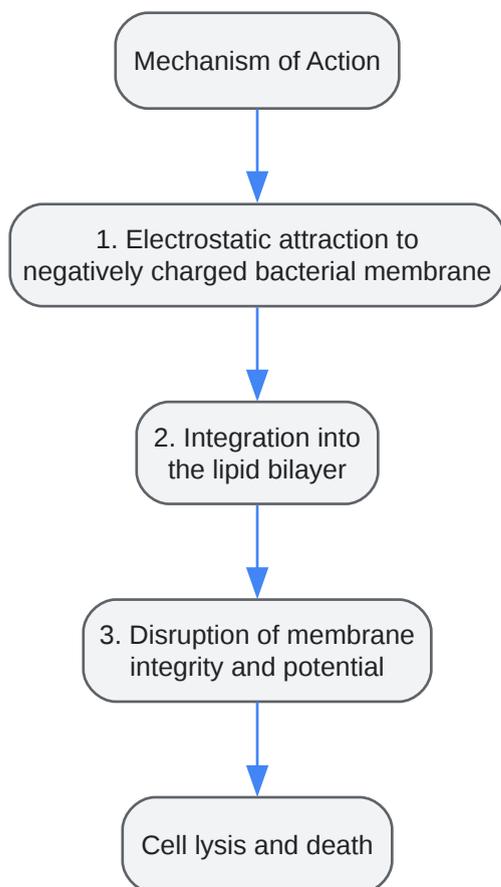
against Gram-negative bacteria like *E. coli* due to the protective outer membrane, and its activity in such cases may depend on synergy with other antimicrobial compounds present in the experimental medium [4] [5].

Experimental Workflow and Mechanism of Action

The diagrams below outline the general workflow for testing antimicrobial activity and the compound's proposed mechanism of action.



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